

# Commercial availability and suppliers of 3-Bromo-5-(difluoromethyl)pyridine

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## Compound of Interest

Compound Name: 3-Bromo-5-(difluoromethyl)pyridine

Cat. No.: B1330949

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## In-Depth Technical Guide to 3-Bromo-5-(difluoromethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-(difluoromethyl)pyridine**, a key building block in modern medicinal chemistry. Below you will find information on its commercial availability, key chemical and physical properties, and safety information. While a specific, detailed experimental protocol for the synthesis of **3-Bromo-5-(difluoromethyl)pyridine** is not readily available in public literature, this guide provides information on its commercial landscape, facilitating its procurement for research and development purposes.

## Chemical Identity and Properties

Table 1: Chemical and Physical Properties of **3-Bromo-5-(difluoromethyl)pyridine**

Property	Value	Reference
CAS Number	114468-04-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrF <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	208.00 g/mol	<a href="#">[1]</a>
IUPAC Name	3-bromo-5-(difluoromethyl)pyridine	<a href="#">[2]</a>
SMILES	<chem>FC(C1=CN=CC(Br)=C1)F</chem>	<a href="#">[1]</a>
InChI Key	YEIYXHOMHKPBGQ-UHFFFAOYSA-N	<a href="#">[2]</a>
Physical Form	Solid	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[2]</a>

## Commercial Availability

**3-Bromo-5-(difluoromethyl)pyridine** is commercially available from a number of chemical suppliers, making it a readily accessible building block for synthetic chemistry. The purity of the commercially available compound is typically high, often 97% or greater.

Table 2: Selected Suppliers of **3-Bromo-5-(difluoromethyl)pyridine**

Supplier	Purity	CAS Number
BLD Pharm	95%	114468-04-1 <a href="#">[1]</a>
Sigma-Aldrich (Leyan)	98%	114468-04-1 <a href="#">[2]</a>
Research Scientific	97%	Not Specified <a href="#">[3]</a>
MySkinRecipes	98%	114468-04-1 <a href="#">[4]</a>

Researchers are advised to request certificates of analysis from suppliers to obtain lot-specific purity and analytical data.

## Safety and Handling

**3-Bromo-5-(difluoromethyl)pyridine** is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Table 3: GHS Hazard Information for **3-Bromo-5-(difluoromethyl)pyridine**

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Data sourced from Sigma-Aldrich[2].

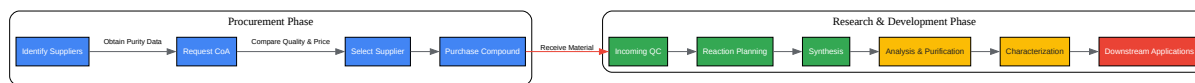
## Synthetic Considerations

A detailed, publicly available, step-by-step experimental protocol for the synthesis of **3-Bromo-5-(difluoromethyl)pyridine** has not been identified in a review of common scientific databases and patent literature. The synthesis of related compounds, such as 3-Bromo-5-(trifluoromethyl)pyridine, has been described and can offer insights into potential synthetic strategies. For instance, the synthesis of 3-Bromo-5-(trifluoromethyl)pyridine has been achieved via the displacement of an iodide from an iodobromopyridine using in situ generated (trifluoromethyl)copper.

Researchers requiring this compound are encouraged to procure it from commercial suppliers, which is often the most time and resource-efficient approach. For those interested in developing a synthetic route, a logical starting point would be the difluoromethylation of a suitable pyridine precursor.

## Logical Workflow for Procurement and Use

For researchers and drug development professionals, the typical workflow for utilizing **3-Bromo-5-(difluoromethyl)pyridine** in a project is outlined below.



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Caption: Procurement and R&D workflow for **3-Bromo-5-(difluoromethyl)pyridine**.

This workflow highlights the critical step of verifying the quality of the procured material before its use in synthetic applications.

## Expected Analytical Data

While specific spectra for **3-Bromo-5-(difluoromethyl)pyridine** are not readily available in public databases, one can anticipate the key features based on its structure.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring and a characteristic triplet for the proton of the difluoromethyl group due to coupling with the two fluorine atoms.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals for the five carbons of the pyridine ring and a triplet for the carbon of the difluoromethyl group, again due to coupling with the fluorine atoms.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (208.00 g/mol), with a characteristic isotopic pattern due to the presence of a bromine atom.

Researchers are encouraged to perform their own analytical characterization upon receipt of the compound to confirm its identity and purity.

This technical guide serves as a foundational resource for professionals working with **3-Bromo-5-(difluoromethyl)pyridine**. By consolidating the available commercial and safety data, it aims to facilitate the efficient and safe use of this important chemical intermediate in research and development.

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## References

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